

2-Butyne CAS number and IUPAC nomenclature

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Compound of Interest

Compound Name: 2-Butyne

Cat. No.: B1218202

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An In-depth Technical Guide to 2-Butyne

For: Researchers, Scientists, and Drug Development Professionals

Introduction

2-Butyne, also known by its IUPAC name But-2-yne, is a symmetrical alkyne with the chemical formula C_4H_6 .^{[1][2]} It is a colorless, volatile, and pungent liquid at standard temperature and pressure.^[1] As an alkyne, its chemistry is dominated by the carbon-carbon triple bond, making it a valuable intermediate and building block in organic synthesis, including the development of pharmaceuticals and advanced materials.^{[2][3]} This document provides a comprehensive overview of **2-Butyne**, including its chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and relevant safety information.

- IUPAC Name: But-2-yne^{[1][4][5]}
- CAS Number: 503-17-3^{[1][4][5][6][7]}
- Synonyms: Dimethylacetylene, Crotonylene^{[1][4]}

Chemical and Physical Properties

The physical and chemical properties of **2-Butyne** are summarized in the table below. This data is essential for designing experiments, understanding its reactivity, and ensuring safe handling.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₆	[1][5][7][8]
Molecular Weight	54.09 g/mol	[5][8]
Boiling Point	26.95 - 27 °C	[7][8]
Melting Point	-32.2 °C	[7][8]
Density	0.691 g/mL at 25 °C	[7]
Refractive Index	1.392 - 1.393 at 20 °C	[7][8]
Vapor Pressure	593 mmHg at 20 °C	[8]
Flash Point	-25 °C	[7]
Solubility	Sparsingly soluble to insoluble in water; soluble in organic solvents.	[3][6][7]
Lower Explosive Limit	1.4%	[6]

Key Experimental Protocols

Detailed methodologies for the synthesis and a common reaction of **2-Butyne** are provided below. These protocols are designed to be reproducible in a standard laboratory setting.

Synthesis of 2-Butyne via Dehydrohalogenation of 2,3-Dibromobutane

This protocol describes a common laboratory-scale synthesis of **2-Butyne** from 2,3-dibromobutane. The reaction proceeds via a double dehydrohalogenation using a strong base, sodium amide, in liquid ammonia.[9][10]

Reagents and Equipment:

- 2,3-dibromobutane
- Sodium amide (NaNH₂)

- Liquid ammonia (NH_3)
- Suitable solvent (e.g., ether)
- Ammonium chloride (NH_4Cl)
- Reaction vessel equipped for low-temperature reactions (e.g., three-necked flask with a dry ice/acetone condenser)
- Stirring apparatus
- Extraction and distillation glassware

Procedure:

- Setup: Cool the reaction vessel to $-78\text{ }^\circ\text{C}$ using a dry ice/acetone bath.[9]
- Reaction Medium: Condense liquid ammonia into the cooled reaction vessel.[9]
- Base Addition: Carefully add sodium amide to the liquid ammonia with stirring to form a suspension.[9]
- Substrate Addition: Prepare a solution of 2,3-dibromobutane in a suitable solvent like ether. Add this solution dropwise to the sodium amide suspension in liquid ammonia.[9]
- Reaction: Stir the mixture at the temperature of liquid ammonia (approximately $-33\text{ }^\circ\text{C}$) for several hours to ensure the completion of the double dehydrohalogenation.[9]
- Quenching: Carefully quench the reaction by the portion-wise addition of solid ammonium chloride.[9][11]
- Work-up: Allow the ammonia to evaporate overnight in a well-ventilated fume hood. To the remaining residue, add water and extract the **2-Butyne** product with an organic solvent (e.g., ether).[9][11]
- Purification: Dry the combined organic layers and remove the solvent by distillation. The crude **2-Butyne** can be further purified by fractional distillation to yield the final product.[9]

Hydrogenation of 2-Butyne to Butane

This protocol outlines the complete hydrogenation of **2-Butyne** to produce butane. The reaction requires a metal catalyst and an excess of hydrogen gas.

Reagents and Equipment:

- **2-Butyne**
- Hydrogen gas (H_2)
- Metal catalyst (e.g., Palladium on carbon (Pd/C), Platinum (Pt), or Nickel (Ni))
- Reaction flask suitable for hydrogenation
- Hydrogen source (e.g., gas cylinder)
- Stirring apparatus

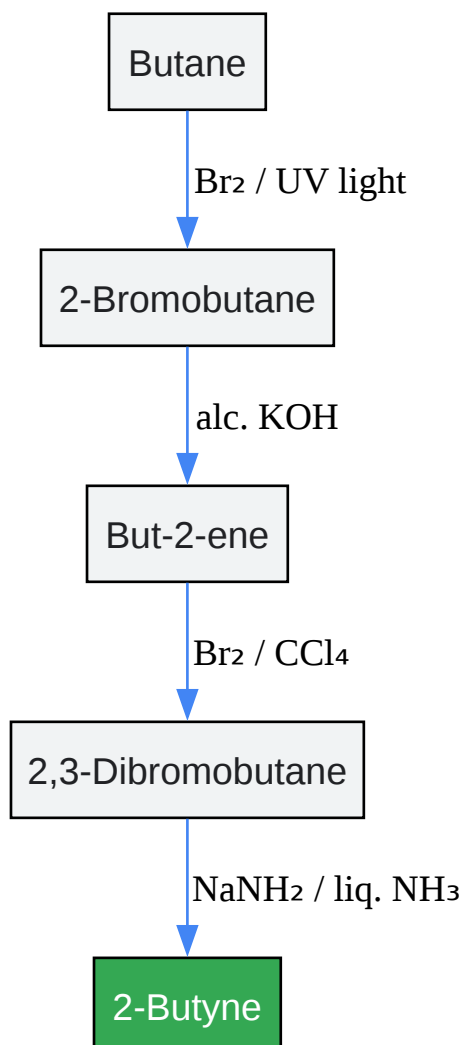
Procedure:

- **Catalyst Preparation:** In a suitable reaction flask, place the metal catalyst (e.g., Pd/C).
- **Substrate Addition:** Add **2-Butyne** to the flask.
- **Hydrogenation:** Introduce excess hydrogen gas into the reaction vessel. The reaction is typically carried out at a controlled temperature and pressure, depending on the specific catalyst and scale.
- **Reaction:** Stir the mixture vigorously to ensure efficient contact between the reactants and the catalyst surface. The reaction involves the addition of two moles of H_2 across the triple bond.
- **Monitoring:** Monitor the reaction progress by observing hydrogen uptake or by analytical techniques such as Gas Chromatography (GC).
- **Work-up:** Once the reaction is complete, carefully vent the excess hydrogen. The catalyst can be removed by filtration. The resulting product is butane.

Visualization of Pathways and Workflows

Synthesis Pathway from Butane

The following diagram illustrates a multi-step synthetic route to produce **2-Butyne** starting from butane.^[10] This pathway involves radical halogenation, elimination, addition, and a final double elimination.

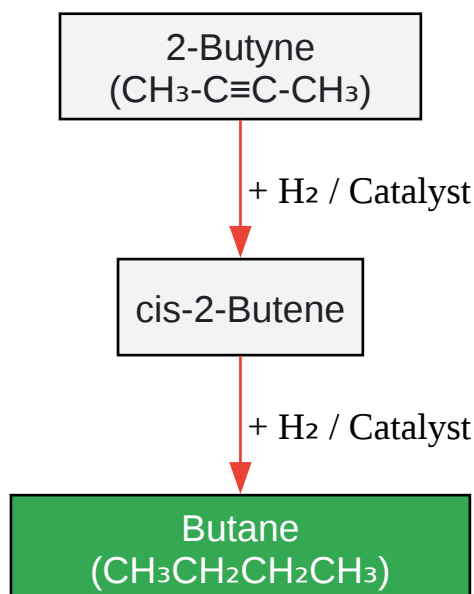


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Caption: Multi-step synthesis of **2-Butyne** from Butane.

Hydrogenation of 2-Butyne

This diagram shows the stepwise hydrogenation of **2-Butyne**. The initial step, which can be selective with specific catalysts (e.g., Lindlar's catalyst, not detailed here), primarily forms cis-2-butene. Further hydrogenation leads to the fully saturated alkane, butane.[12]



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Caption: Stepwise hydrogenation of **2-Butyne** to Butane.

Safety and Handling

2-Butyne is a highly flammable liquid and should be handled with extreme care.[6]

- **Flammability:** It poses a significant fire hazard when exposed to heat or flames and may react violently with strong oxidizing agents.[6][7]
- **Health Hazards:** Inhalation can cause irritation to the eyes, skin, and respiratory tract.[6] It may also act as a simple asphyxiant and possess some anesthetic properties.[8] Prolonged or high-concentration exposure could lead to neurotoxic effects.[6]
- **Personal Protective Equipment (PPE):** Always handle **2-Butyne** in a well-ventilated area, preferably a fume hood. Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[6]

- Storage: Store in a cool, well-ventilated area away from sources of ignition and oxidizing materials.[6][7]

Conclusion

2-Butyne is a fundamental building block in organic chemistry with a rich and versatile reactivity profile centered around its internal triple bond.[3] Its well-defined physical properties and established synthetic and reaction protocols make it a reliable substrate for complex molecular synthesis. A thorough understanding of its properties, reaction mechanisms, and safety precautions is critical for its effective and safe utilization in research and development, particularly in the fields of medicinal chemistry and materials science.

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